

Propanoyl Bromide: A Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Propionyl bromide*

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Abstract

Propanoyl bromide ($\text{CH}_3\text{CH}_2\text{COBr}$), a key acyl halide, serves as a vital reagent in organic synthesis, particularly in the pharmaceutical and chemical industries for the introduction of the propanoyl group. Its high reactivity necessitates a thorough understanding of its physical and chemical properties for safe handling and effective application. This technical guide provides an in-depth overview of the core physical properties of propanoyl bromide, outlines detailed experimental protocols for their determination, and illustrates its characteristic reactivity. All quantitative data is presented in a clear, tabular format for ease of reference.

Core Physical Properties

Propanoyl bromide is a colorless to pale yellow, fuming liquid with a sharp, pungent odor.^{[1][2]} Its properties are largely defined by the presence of the highly reactive acyl bromide functional group. The key physical constants are summarized in the table below.

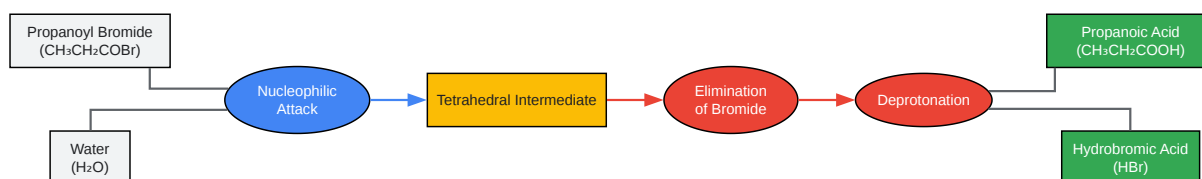
Table 1: Physical Properties of Propanoyl Bromide

Property	Value	Notes
Molecular Formula	C ₃ H ₅ BrO	
Molecular Weight	136.98 g/mol	
Density	1.521 g/mL	at 25 °C
Boiling Point	103-104 °C	at 760 mmHg
Melting Point	-40 °C	
Refractive Index (n _D)	1.455	at 20 °C
Solubility	Soluble in ether.	Decomposes in water and alcohol.[2]
Appearance	Colorless to slight yellow fuming liquid.	Fumes in moist air due to hydrolysis.[2]

Chemical Reactivity: Hydrolysis

A defining characteristic of propanoyl bromide is its vigorous reaction with water.[1] This hydrolysis reaction breaks down the compound into propanoic acid and hydrobromic acid.[1][2] This reactivity makes propanoyl bromide a potent acylating agent but also means that all handling and experimental measurements must be conducted under anhydrous (dry) conditions to prevent decomposition of the sample.[2]

The diagram below illustrates the nucleophilic acyl substitution mechanism of propanoyl bromide hydrolysis.



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Caption: Hydrolysis pathway of propanoyl bromide.

Experimental Protocols

Accurate determination of the physical properties of propanoyl bromide requires careful attention to technique, particularly the exclusion of atmospheric moisture.

Safety Precautions

Propanoyl bromide is corrosive and reacts violently with water.^[1] All manipulations must be performed in a well-ventilated fume hood.^[1] Personal protective equipment (PPE), including chemical splash goggles, nitrile gloves, and a lab coat, is mandatory.^[3]^[4] All glassware must be thoroughly dried (e.g., oven-dried) before use.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[5]^[6]

- Apparatus: Thiele tube or MelTemp apparatus, thermometer, small test tube, and a sealed-end capillary tube.^[5]^[7]^[8]
- Procedure:
 - Place a small amount (1-2 mL) of propanoyl bromide into a clean, dry small test tube.
 - Invert a capillary tube (sealed at one end) and place it into the liquid in the test tube, open-end down.
 - Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
 - Place the assembly into a heating bath (e.g., a Thiele tube filled with mineral oil).
 - Heat the bath gently. As the boiling point is approached, a stream of bubbles will emerge from the capillary tube.
 - When a continuous and rapid stream of bubbles is observed, remove the heat source.

- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[\[5\]](#) Record this temperature.

Determination of Density (Pycnometer Method)

This method provides a highly precise measurement of density by determining the mass of a precisely known volume of the liquid.[\[9\]](#)

- Apparatus: A pycnometer (specific gravity bottle) of known volume, analytical balance.
- Procedure:
 - Carefully clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on an analytical balance (M_1).[\[10\]](#)[\[11\]](#)
 - Fill the pycnometer with distilled water of a known temperature to determine its exact volume. Weigh the water-filled pycnometer (M_{water}). The volume (V) can be calculated using the known density of water at that temperature.
 - Thoroughly dry the pycnometer again.
 - Working in a fume hood, fill the pycnometer with propanoyl bromide. Carefully insert the stopper, allowing excess liquid to exit through the capillary.[\[10\]](#)
 - Ensure no air bubbles are trapped and the outside of the pycnometer is clean and dry.[\[10\]](#)
 - Weigh the propanoyl bromide-filled pycnometer (M_2).[\[11\]](#)
 - The density (ρ) is calculated using the formula: $\rho = (M_2 - M_1) / V$.

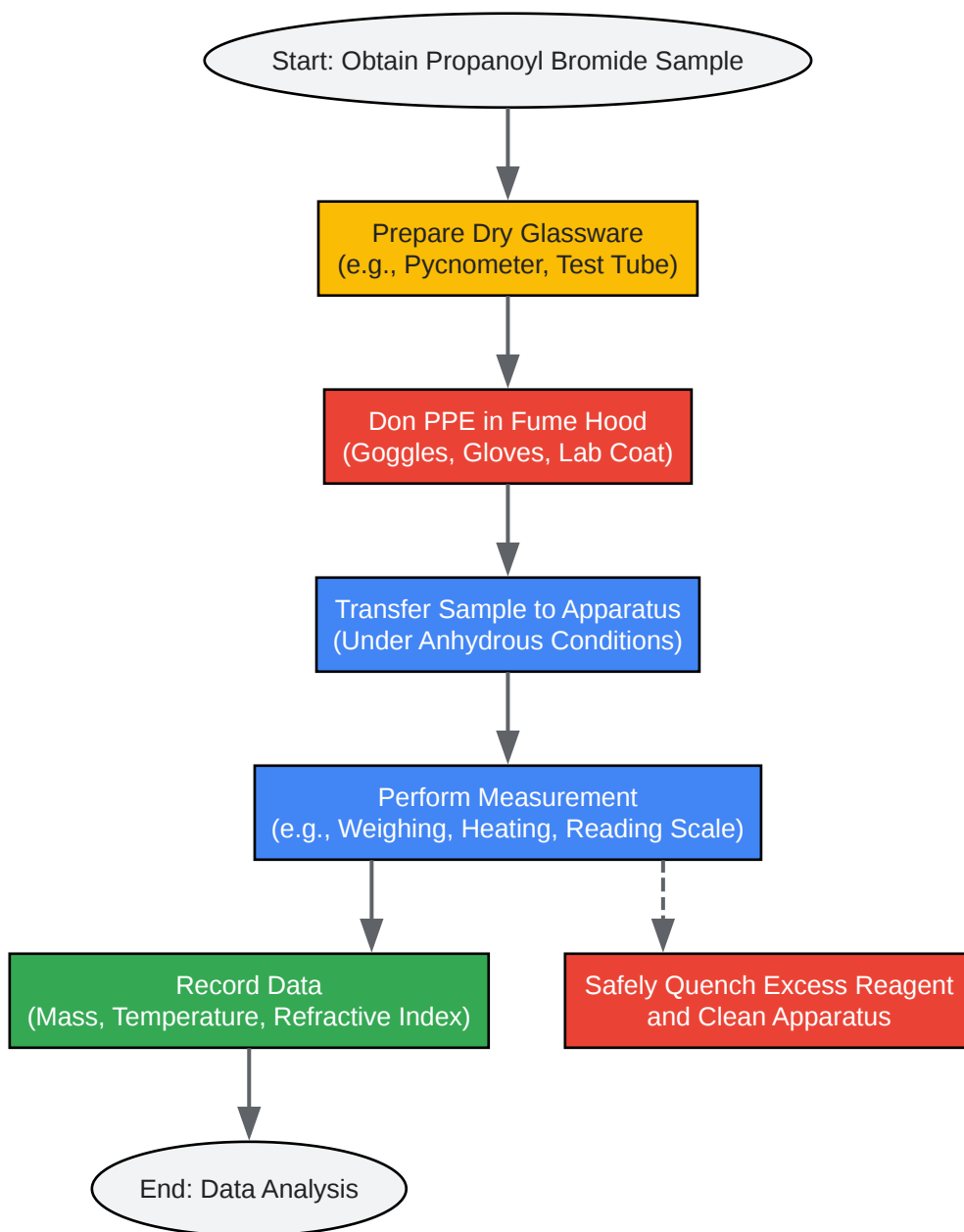
Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light bends as it passes through the liquid and is a characteristic property.

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically sodium D-line, 589 nm).[\[12\]](#)[\[13\]](#)

- Procedure:
 - Ensure the refractometer prisms are clean and dry.[\[12\]](#)
 - Calibrate the instrument using a standard of known refractive index, such as distilled water ($n_D = 1.3330$ at 20 °C).[\[14\]](#)
 - Using a pipette, place a few drops of propanoyl bromide onto the surface of the measuring prism.
 - Close the prism assembly immediately to minimize exposure to air.
 - Allow a few moments for the sample to reach thermal equilibrium with the instrument, which should be maintained at a constant temperature (e.g., 20 °C) by the circulating water bath.[\[14\]](#)
 - Look through the eyepiece and adjust the controls to bring the light-dark boundary into sharp focus at the center of the crosshairs.[\[15\]](#)[\[16\]](#)
 - Read the refractive index directly from the instrument's scale.

The experimental workflow for a typical physical property measurement is outlined below.



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